

# Unveiling LP117: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LP117

Cat. No.: B1675261

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This technical guide provides an in-depth overview of **LP117**, a novel small molecule with potential applications in drug development and biomedical research. This document is intended for researchers, scientists, and drug development professionals, offering a consolidated resource on the compound's properties, commercial availability, and biological activities.

## Compound Identification and Commercial Availability

**LP117** is chemically identified as Ethyl 2-((4-chloro-6-(quinolin-6-ylamino)pyrimidin-2-yl)thio)hexanoate. It is a research chemical available from various specialized suppliers.

Parameter	Data	Source
IUPAC Name	Ethyl 2-((4-chloro-6-(quinolin-6-ylamino)pyrimidin-2-yl)thio)hexanoate	[1]
CAS Number	1056468-55-3	[1]
Chemical Formula	C21H23ClN4O2S	[1]
Molecular Weight	430.95 g/mol	[1]
Synonyms	LP 117, LP-117	[1]

## Commercial Sources:

Supplier	Product Number	Notes
MedKoo Biosciences	525920	For research use only.[1]
MedChemExpress	HY-P10938	For research use only.[2]

Note: Availability and pricing are subject to change. Please consult the suppliers' websites for the most current information.

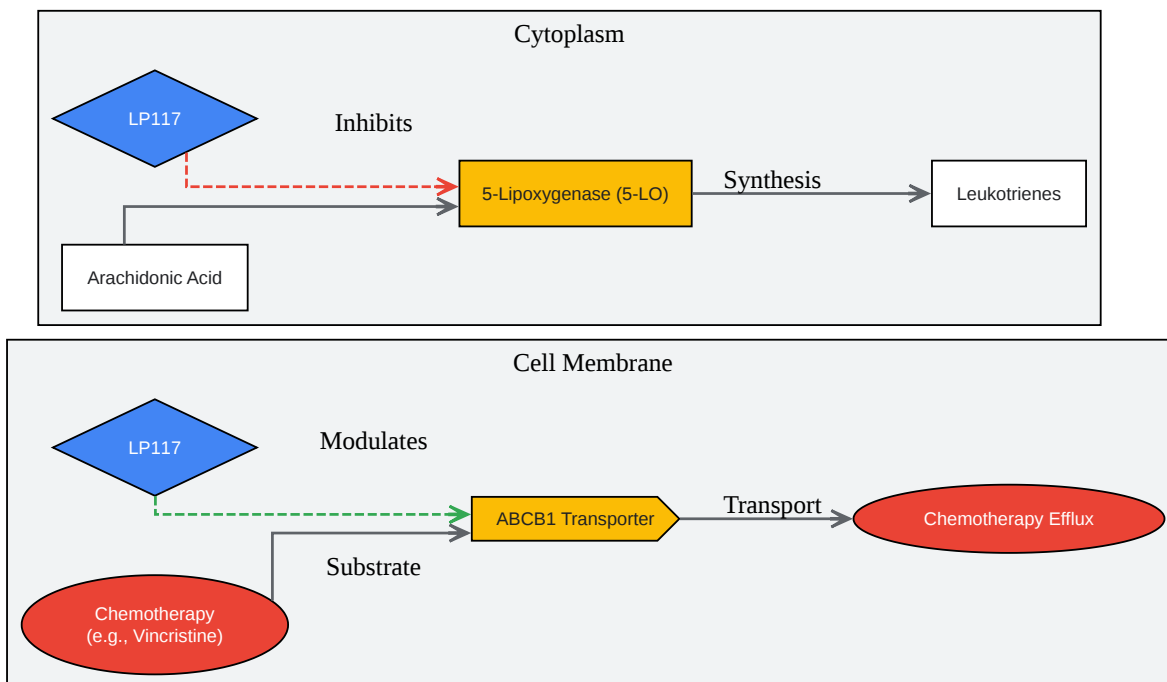
## Biological Activity and Mechanism of Action

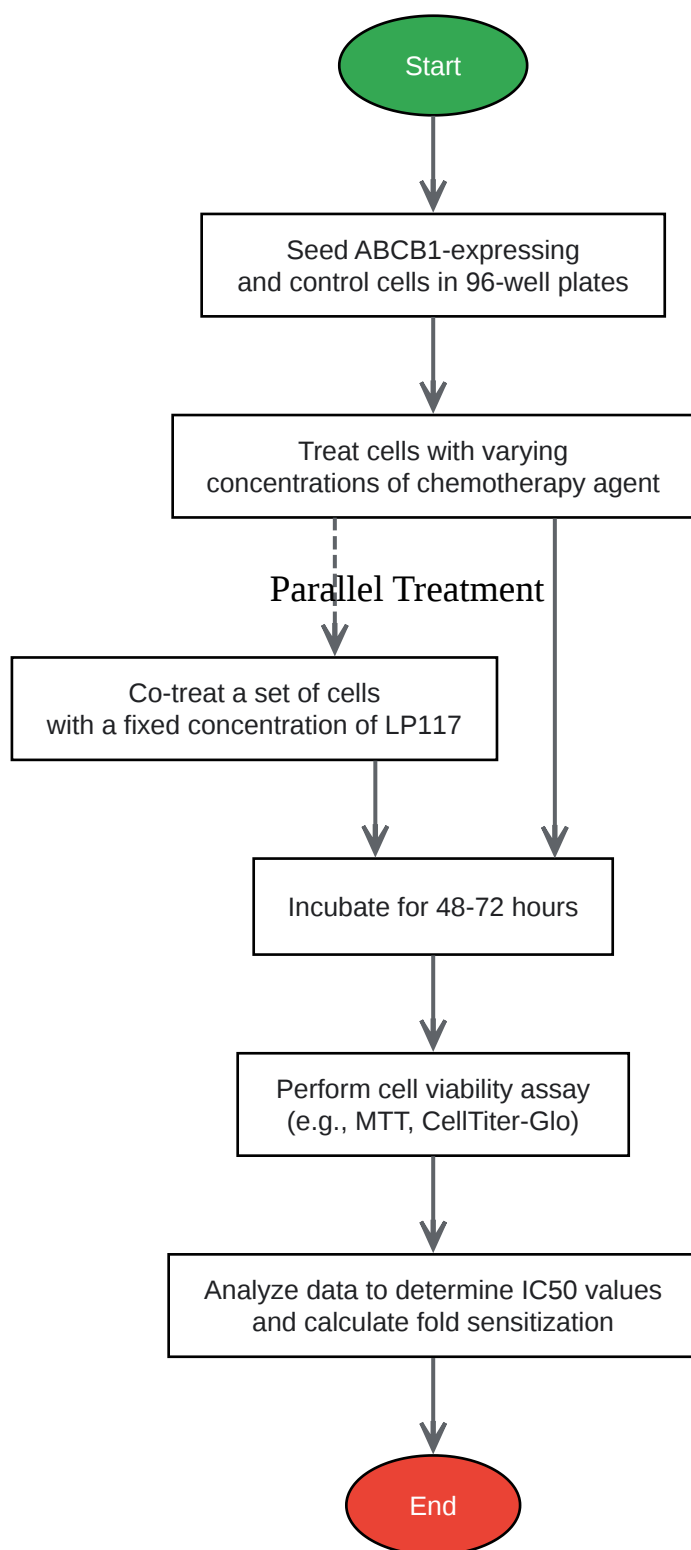
**LP117** has been characterized as a potent and novel inhibitor of 5-Lipoxygenase (5-LO) product synthesis, with a reported IC<sub>50</sub> of 1.1  $\mu$ M.[2][3][4][5] 5-Lipoxygenase is a key enzyme in the metabolic pathway of arachidonic acid, leading to the production of leukotrienes, which are inflammatory mediators.

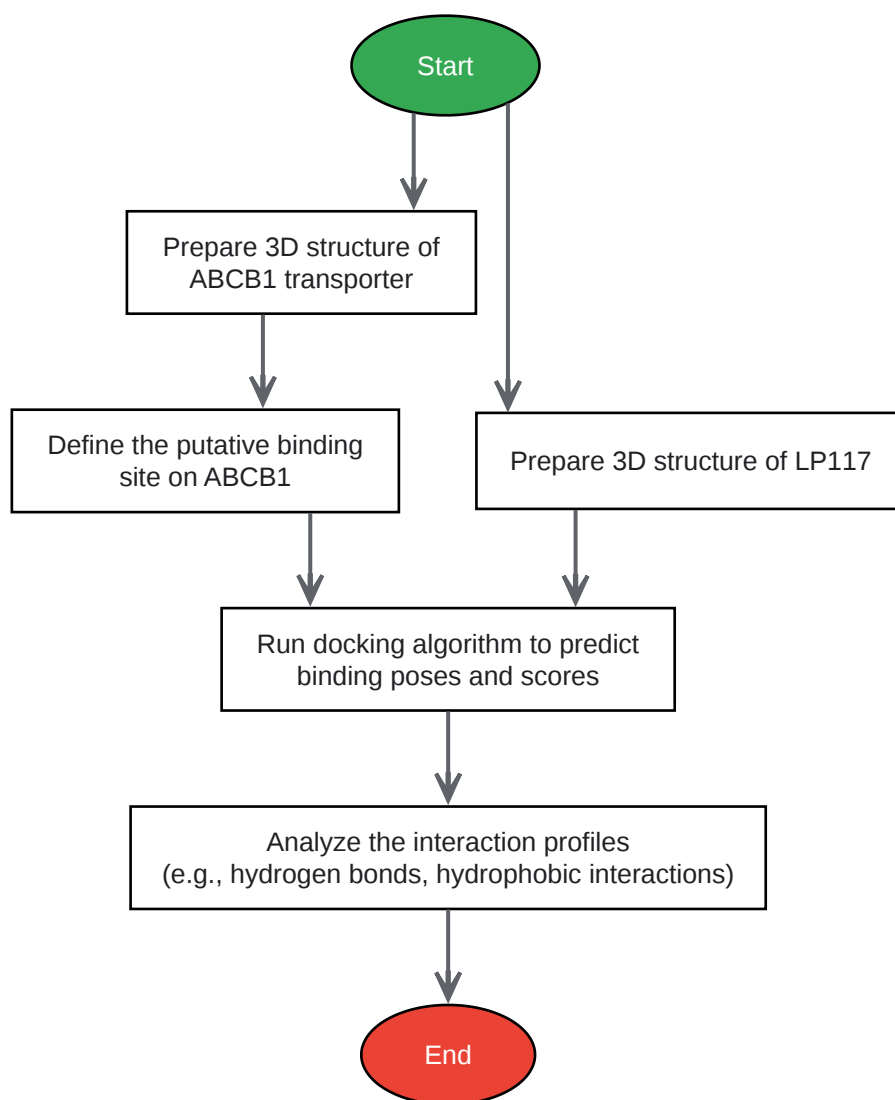
Furthermore, **LP117** has been identified as a drug-specific modulator of the ATP-binding cassette (ABC) transporter ABCB1 (also known as P-glycoprotein or MDR1).[1][6][7][8] ABCB1 is a well-known efflux pump that contributes to multidrug resistance in cancer cells by actively transporting a wide range of chemotherapeutic agents out of the cell.

Studies have shown that **LP117** can interfere with the ABCB1-mediated transport of specific anticancer drugs, including vincristine, vinorelbine, actinomycin D, and paclitaxel.[6][7][8] Notably, its modulatory effect is substrate-specific, as it does not appear to affect the transport of other ABCB1 substrates like doxorubicin, rhodamine 123, or JC-1.[6][7][8][9] This substrate-specific modulation suggests a complex interaction with the transporter, which may offer a novel therapeutic strategy to overcome multidrug resistance in certain cancer types.

The following diagram illustrates the proposed signaling pathways affected by **LP117**.







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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)